

Application Notes and Protocols for Cell Labeling with MB 488 NHS Ester

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Compound of Interest

Compound Name: MB 488 NHS ester

Cat. No.: B15555383

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Introduction

MB 488 N-hydroxysuccinimidyl (NHS) ester is a highly efficient, amine-reactive fluorescent dye used for covalently labeling proteins, antibodies, and other biomolecules containing primary amines.^{[1][2]} Structurally related to Alexa Fluor® 488, MB 488 offers enhanced water solubility, brightness, and photostability, minimizing self-quenching.^{[1][3][4]} These characteristics make it an exceptional tool for a variety of fluorescence-based applications, including flow cytometry, fluorescence microscopy, and high-resolution imaging techniques such as PALM, dSTORM, and STED.^{[1][3]} The dye emits a bright green fluorescence and is well-suited for excitation by the 488 nm argon laser line.^[5]

The core of its functionality lies in the NHS ester group, which reacts specifically with primary amines (e.g., on the side chain of lysine residues) under mild alkaline conditions (pH 7-9) to form a stable, covalent amide bond.^{[1][4][6]} This robust and specific reaction chemistry allows for the precise and permanent attachment of the MB 488 fluorophore to the surface of live or fixed cells, enabling clear visualization and tracking.

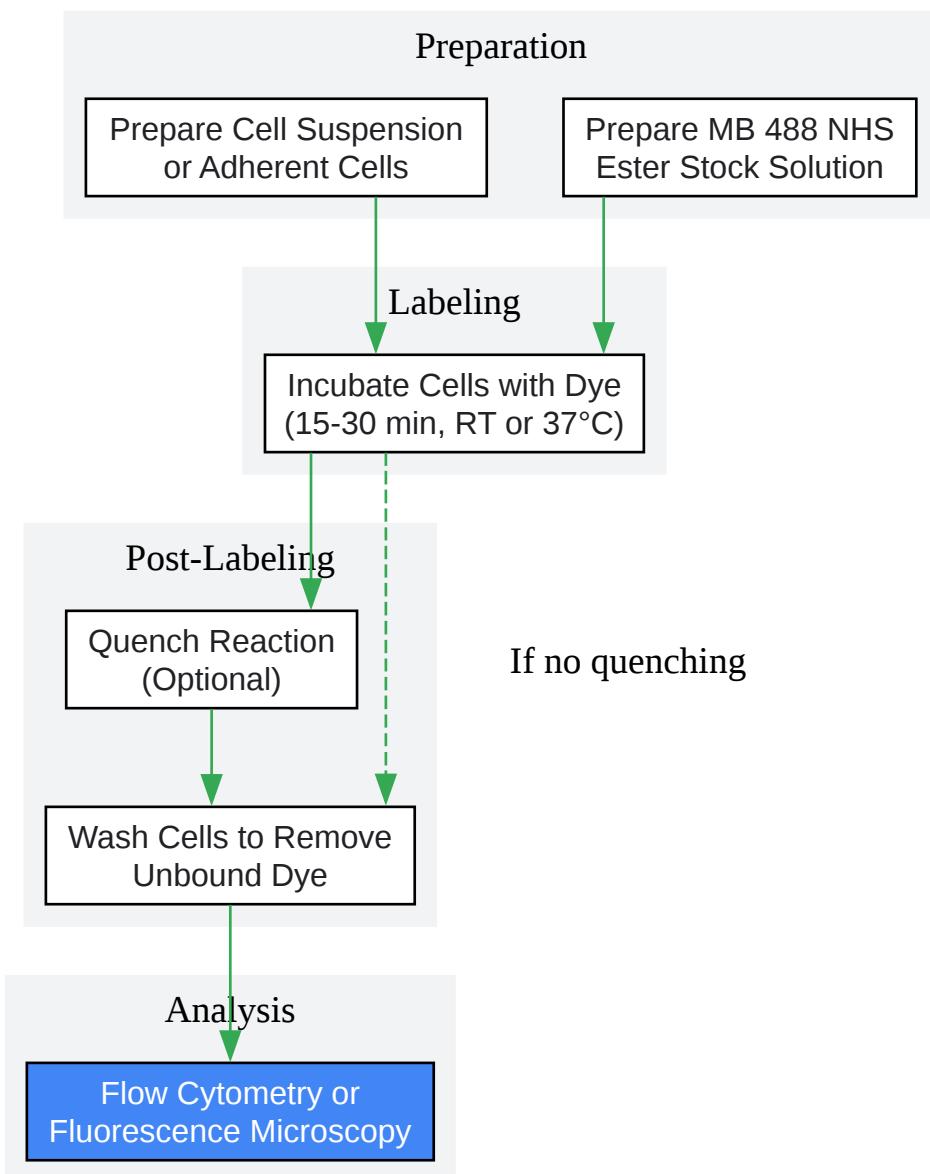
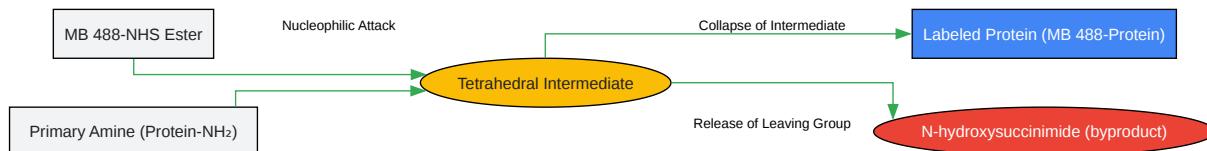
Physicochemical and Spectroscopic Properties

A summary of the key quantitative data for **MB 488 NHS ester** is presented below for easy reference.

Property	Value	Reference
Excitation Maximum (Absorbance)	501 nm	[1] [2]
Emission Maximum (Fluorescence)	524 nm	[1] [2]
Molar Extinction Coefficient	86,000 $\text{cm}^{-1}\text{M}^{-1}$	[1] [4]
Molecular Weight	752.69 g/mol	[1] [4]
Solubility	Water, DMSO, DMF	[1] [4]
Reactivity	Primary Amines	[1]
Spectrally Similar Dyes		
Alexa Fluor® 488, DyLight® 488, Fluorescein, Oregon Green 488		
[1] [4]		

Reaction Mechanism

The labeling of cell surface proteins with **MB 488 NHS ester** is based on the nucleophilic acyl substitution reaction between the NHS ester and a primary amine. The primary amine, present on lysine residues and the N-terminus of proteins, acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This reaction results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS) as a byproduct. The reaction is most efficient at a slightly alkaline pH (7.2-8.5), where the primary amines are deprotonated and thus more nucleophilic.[\[7\]](#)[\[8\]](#)



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